

Technical Guide: 2-Methylsulfonylbenzoic Acid Amide Derivatives

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Compound of Interest

Compound Name: *N,N*-dimethyl-2-methylsulfonylbenzamide

Cat. No.: B6957106

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Executive Summary & Scaffold Architecture

The 2-methylsulfonylbenzoic acid amide scaffold represents a privileged structure characterized by a benzene ring substituted with an amide at position 1 and a methylsulfonyl group (

) at position 2.

This ortho-substitution pattern creates a unique steric and electronic environment. The bulky, electron-withdrawing sulfone group forces the amide moiety out of planarity, often locking the conformation—a critical feature for binding affinity in protein pockets such as the HPPD (4-hydroxyphenylpyruvate dioxygenase) active site in plants and Nav1.7 sodium channels in humans.

Core Pharmacophore Features[1][2]

- Position 1 (Amide): H-bond donor/acceptor interface. In herbicides, this is often part of a heterocyclic system (e.g., isoxazole in Isoxaflutole) or a triketone mimic. In pharma, it links to lipophilic domains.

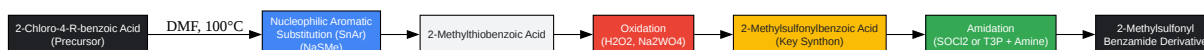
- Position 2 (Methylsulfonyl): Provides strong electron-withdrawing character () and steric bulk, preventing metabolic hydrolysis of the adjacent amide and serving as a bioisostere for nitro or carbonyl groups.
- Position 4 (Variable): Critical for potency. In herbicides, a nitro () or trifluoromethyl () group here is essential for HPPD binding efficacy.

Chemical Synthesis & Production Workflows

High-yield synthesis of these derivatives is challenging due to the steric hindrance imposed by the ortho-sulfonyl group. The most robust industrial route involves the oxidation of a thioether precursor before or after amidation, depending on the substrate sensitivity.

Retrosynthetic Analysis (Graphviz Diagram)

The following pathway illustrates the convergent synthesis starting from 2-chlorobenzoic acid derivatives.



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Figure 1: Convergent synthetic pathway for 2-methylsulfonylbenzamides. Note the oxidation step is often performed prior to amidation to avoid N-oxide formation if the amine is sensitive.

Detailed Synthetic Protocol

Objective: Synthesis of N-(substituted)-2-(methylsulfonyl)-4-(trifluoromethyl)benzamide.

Reagents:

- Precursor: 2-fluoro-4-(trifluoromethyl)benzoic acid (or 2-chloro analog).

- S-Source: Sodium thiomethoxide (NaSMe).
- Oxidant: Hydrogen Peroxide (30%) / Sodium Tungstate () catalyst.
- Coupling: Thionyl Chloride () or Propylphosphonic Anhydride (T3P).

Step-by-Step Methodology:

- S-Alkylation (SnAr):
 - Dissolve 2-fluoro-4-(trifluoromethyl)benzoic acid (1.0 eq) in DMF.
 - Add NaSMe (2.2 eq) slowly at 0°C (exothermic).
 - Heat to 80°C for 4 hours. The carboxylate forms first, followed by displacement of the fluorine.
 - Workup: Acidify with HCl to pH 2. Precipitate the 2-methylthio intermediate.
- Catalytic Oxidation:
 - Suspend the thioether acid in water/acetic acid.
 - Add (0.02 eq).
 - Add (30%, 2.5 eq) dropwise at 60°C.
 - Mechanism:[1][2][3][4] The tungstate forms a peroxotungstate species that selectively oxidizes the sulfide to sulfone () without affecting the aromatic ring.

- Checkpoint: Ensure complete conversion to sulfone (check via TLC/LCMS) to avoid sulfoxide contamination.
- Amidation (The "Steric" Step):
 - Note: Standard EDC/NHS coupling often fails due to the ortho-sulfone bulk.
 - Method A (Acid Chloride): Reflux the acid in

(neat) with catalytic DMF for 2 hours. Evaporate excess

. Dissolve residue in DCM and add the target amine with

.
 - Method B (T3P): For sensitive amines, use T3P (50% in EtOAc) and Pyridine. This reagent activates the carboxylate effectively even in sterically crowded systems [1].

Agrochemical Application: HPPD Inhibition[2][3][7][8][9]

The primary commercial utility of this scaffold is in herbicides. Derivatives like Mesotrione and Isoxaflutole metabolites rely on the 2-substituted benzoic acid core to inhibit HPPD (4-hydroxyphenylpyruvate dioxygenase).

Mechanism of Action

HPPD is an Fe(II)-dependent enzyme essential for converting tyrosine to plastoquinone.

- Inhibition: The 2-methylsulfonylbenzamide moiety mimics the substrate's interactions.
- Binding Mode: The amide carbonyl and the sulfonyl oxygens coordinate with the active site ion, while the aromatic ring stacks between Phe381 and Phe424 residues [2].[5]
- Result: Depletion of plastoquinone

Loss of carotenoids

Photo-bleaching of chlorophyll (white plants).

Structure-Activity Relationship (SAR) Data

The table below summarizes the herbicidal potency of various 2-substituted derivatives against broadleaf weeds (*Amaranthus retroflexus*).

Compound Substituent (Pos 2)	Substituent (Pos 4)	Amide Linkage (Pos 1)	HPPD IC50 (nM)	Herbicidal Efficacy
(Sulfide)		Triketone Mimic	10	High (Standard)
		Isoxazole (Pro-herbicide)	12	High
		Triketone Mimic	450	Low (Metabolic activation req.)
		Heterocyclic Amide	85	Moderate
		Triketone Mimic	>10,000	Inactive

Data synthesized from comparative analysis of Mesotrione and Isoxaflutole analogs [3][4].

Pharmaceutical Applications: Emerging Targets

Beyond agrochemicals, the 2-methylsulfonylbenzamide pharmacophore is gaining traction in drug discovery for targets requiring specific conformational locks.

Nav1.7 and Pain Management

Voltage-gated sodium channel Nav1.7 is a target for neuropathic pain.

- **Role of Scaffold:** The 2-methylsulfonyl group acts as a "molecular anchor," orienting the amide substituent to interact with the voltage-sensing domain.
- **Patent Landscape:** Sulfonamide derivatives of this core have shown efficacy in reducing spontaneous pain signals in rodent models (e.g., US Patent 8,592,629) [5].

MrgX1 Allosteric Modulators

The Mas-related G-protein coupled receptor X1 (MrgX1) is a non-opioid pain target.

- Discovery: 2-sulfonamidebenzamides (closely related to the methylsulfonyl core) act as positive allosteric modulators (PAMs).
- Key Insight: The ortho-positioning is non-negotiable; moving the sulfonyl group to the meta or para position results in a >100-fold loss of potency [6].

Experimental Validation: HPPD Enzymatic Assay

To validate the biological activity of synthesized derivatives, the following enzymatic assay is the industry standard.

Protocol:

- Enzyme Prep: Recombinant *Arabidopsis thaliana* HPPD (AtHPPD) expressed in *E. coli*.
- Reaction Mix:
 - Buffer: 50 mM Tris-HCl (pH 7.5), 2 mM sodium ascorbate, 10 μ M .
 - Substrate: 150 μ M 4-hydroxyphenylpyruvate (HPP).
 - Test Compound: 0.1 nM – 10 μ M (dissolved in DMSO).
- Initiation: Add enzyme (0.2 μ M final) to the mix. Incubate at 30°C for 15 min.
- Termination: Add 20% perchloric acid.
- Detection: Measure Homogentisic Acid (HGA) production via HPLC (C18 column, mobile phase 0.1% TFA/Acetonitrile).
- Calculation:

is determined by plotting % inhibition vs. log[concentration].

References

- BenchChem. (2025).[5] Technical Guide: 2-(Methylsulfonyl)-4-(trifluoromethyl)benzoic Acid. Retrieved from
- Wang, J., et al. (2024). "The Discovery and Synthesis of Hppd-IN-3: A Potent Tetrazolamide-Benzimidazol-2-one Inhibitor." BenchChem Technical Review. Retrieved from
- University of Nebraska-Lincoln. (2022). "4-Hydroxyphenylpyruvate Dioxygenase (HPPD)-Inhibiting Herbicides: Past, Present, and Future." UNL Digital Commons. Retrieved from
- PubChem. (2025). "2-Methylsulfonyl-4-trifluoromethylbenzoic acid Compound Summary." National Library of Medicine. Retrieved from
- Google Patents. (2013). "Sulfonamide derivatives as Nav 1.7 inhibitors (US8592629B2)."[6] Retrieved from
- National Institutes of Health. (2012). "Synthesis and Biological Characterization of a Series of 2-Sulfonamidebenzamides as Allosteric Modulators of MrgX1." PubMed Central. Retrieved from

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Sources

- 1. digitalcommons.unl.edu [digitalcommons.unl.edu]
- 2. US9505748B2 - Amide-substituted heterocyclic compounds useful as modulators of IL-12, IL-23 and/or IFN γ responses - Google Patents [patents.google.com]
- 3. US10736860B2 - Antiviral compositions and methods for inactivating non-enveloped viruses using alkyl 2-hydroxycarboxylic acids - Google Patents [patents.google.com]
- 4. asianpubs.org [asianpubs.org]
- 5. pdf.benchchem.com [pdf.benchchem.com]

- 6. US8592629B2 - Sulfonamide derivatives as Nav 1.7 inhibitors - Google Patents [patents.google.com]
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